

# Application Notes and Protocols for CPI-637 in Cell Culture

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### Introduction

CPI-637 is a potent and selective small molecule inhibitor of the bromodomains of the highly homologous transcriptional coactivators, CREB-binding protein (CBP) and E1A binding protein p300 (EP300).[1][2][3] These proteins are lysine acetyltransferases that play a crucial role in regulating gene expression through the acetylation of histones and other transcription factors, including c-MYC and p53.[3] By binding to the acetyl-lysine binding pockets of CBP and EP300, CPI-637 disrupts their ability to recognize acetylated histones, thereby modulating gene transcription.[3] This compound has demonstrated significant anti-proliferative effects in various cancer cell lines and has also been investigated as a latency-reversing agent for HIV-1 by targeting BRD4 and TIP60 proteins.[4][5]

## **Quantitative Data Summary**

The following table summarizes the reported biochemical and cellular potencies of **CPI-637** against its primary targets and its effects in various cell lines.

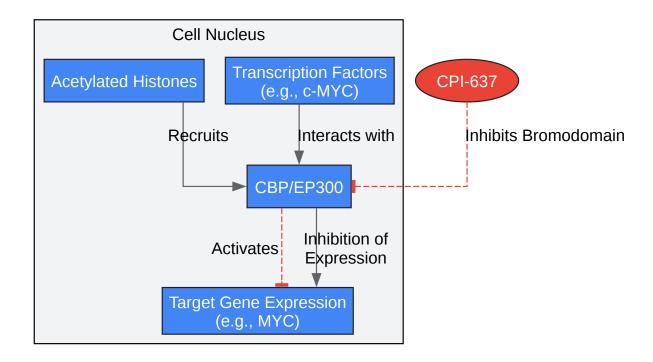


Target/Assay	Method	Value	Cell Line	Reference
CBP (Bromodomain)	TR-FRET	IC50: 0.03 μM (30 nM)	-	[1][2][5][6]
BRET (Cellular)	EC50: 0.3 μM	-	[2]	
Isothermal Titration Calorimetry	Kd: 0.031 μM	-	[3]	
EP300 (Bromodomain)	TR-FRET	IC50: 0.051 μM (51 nM)	-	[1][2][6]
BRD4 (BD1)	TR-FRET	IC50: 11.0 μM	-	[2]
BRD9	TR-FRET	IC50: 0.73 μM	-	[6]
MYC Expression Inhibition	QuantiGene Plex	EC50: 0.60 μM	AMO-1	[1][3][6]
Antiproliferative Activity	CellTiter-Glo	IC50: 3.13 μM	CWR22Rv1	[2]
Cell Proliferation Assay	IC50: 0.65 μM	LNCaP	[5]	

## **Signaling Pathway and Experimental Workflow**

The following diagrams illustrate the mechanism of action of **CPI-637** and a general workflow for its application in cell culture experiments.

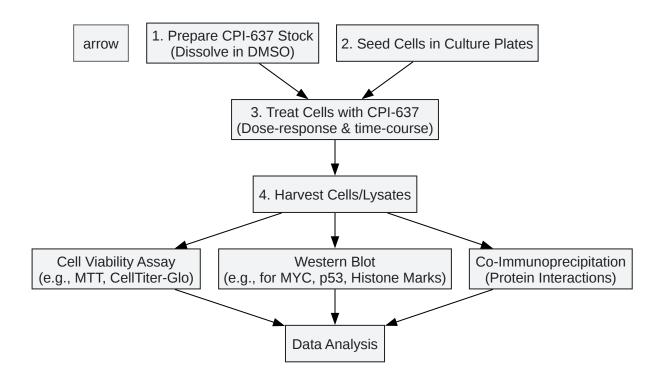




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Caption: Mechanism of CPI-637 Action.





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